

Methanol-d4: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methanol-d4

Cat. No.: B120146

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An In-depth Technical Overview of **Methanol-d4**, Covering its Core Properties, Synthesis, and Applications in Advanced Scientific Research.

Introduction

Methanol-d4 (CD₃OD), a deuterated isotopologue of methanol, is a pivotal solvent and reagent in a multitude of advanced scientific disciplines, most notably in Nuclear Magnetic Resonance (NMR) spectroscopy and the synthesis of deuterated compounds for pharmaceutical development.[1] Its unique isotopic composition, where all four hydrogen atoms are replaced by deuterium, renders it nearly transparent in ¹H NMR spectra, thereby providing an unobstructed view of the analyte's proton signals.[2][3] This technical guide offers a comprehensive overview of **Methanol-d4**, detailing its chemical and physical properties, synthesis, and key experimental applications.

Core Properties of Methanol-d4

The fundamental identifiers and physicochemical properties of **Methanol-d4** are summarized below.

Property	Value
CAS Number	811-98-3
IUPAC Name	trideuterio(deuteriooxy)methane
Synonyms	Tetradeuteromethanol, Methyl-d3 alcohol-d
Chemical Formula	CD ₃ OD
Molecular Weight	36.07 g/mol
Appearance	Colorless liquid
Density	0.888 g/mL at 25 °C
Melting Point	-99 °C
Boiling Point	65.4 °C
Refractive Index	n _{20/D} 1.326
Isotopic Purity	Typically ≥99.8 atom % D

Synthesis of Methanol-d4

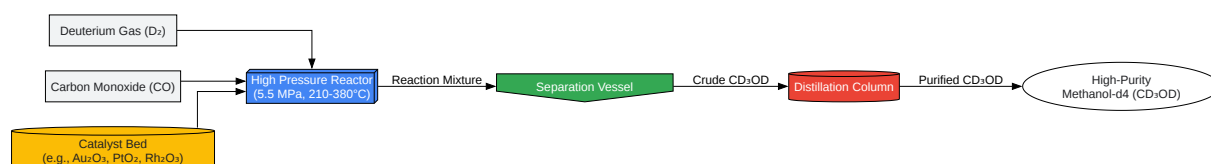
A prevalent method for the industrial production of **Methanol-d4** involves the catalytic reaction of deuterium gas (D₂) and carbon monoxide (CO).

Experimental Protocol: Catalytic Synthesis of Methanol-d4

- **Reactant Preparation:** A pre-mixed gas of deuterium (D₂) and carbon monoxide (CO) is prepared, typically in a 1:1 volume ratio.
- **Catalytic Reaction:** The gas mixture is passed through a catalyst bed under high pressure (e.g., 5.5 MPa) and elevated temperature (e.g., 210-380 °C). The catalyst often consists of a mixture of metal oxides, such as gold oxide, platinum oxide, and rhodium oxide.
- **Condensation and Collection:** The reaction mixture is continuously circulated over the catalyst. The resulting **Methanol-d4** product is then condensed and collected in a separation

vessel.

- Purification: The collected liquid is purified by distillation to yield high-purity **Methanol-d4** (typically >99.8%).



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Caption: Workflow for the catalytic synthesis of **Methanol-d4**.

Applications in Research and Development

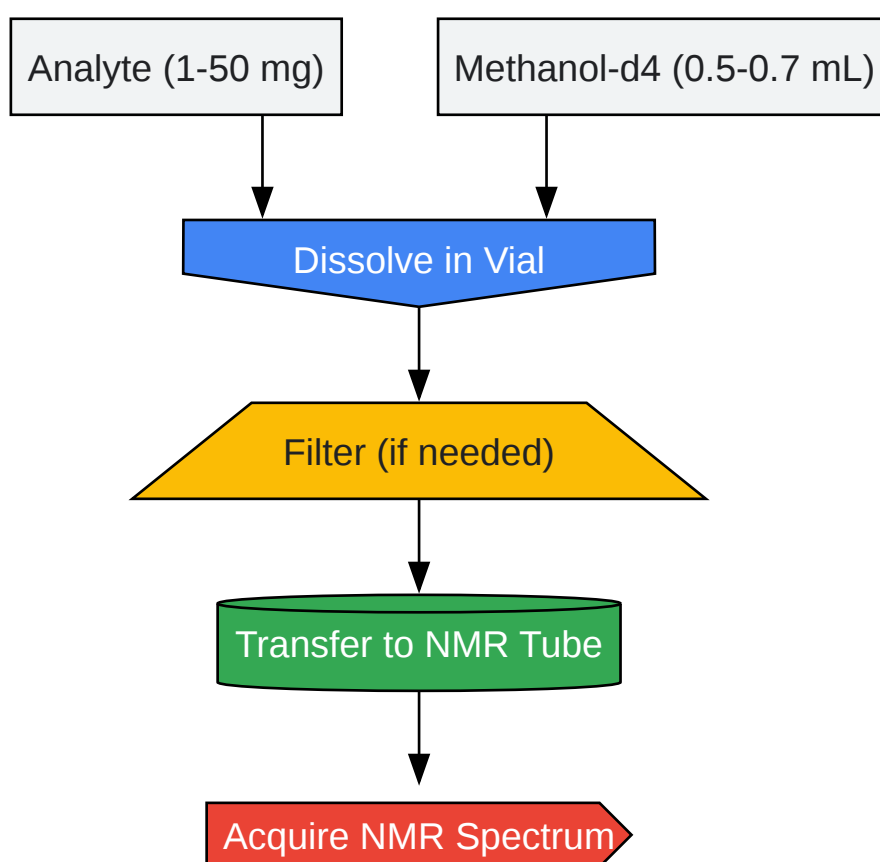
Methanol-d4 is an indispensable tool for researchers, particularly in the fields of analytical chemistry and drug development.

NMR Spectroscopy

The primary application of **Methanol-d4** is as a solvent for NMR spectroscopy.[2][3] By replacing protic solvents with their deuterated counterparts, the intense solvent signals that would otherwise obscure the signals from the analyte are eliminated.

- Solubility Test: If the solubility of the analyte is unknown, a small amount is first tested for solubility in non-deuterated methanol.
- Sample Weighing: An appropriate amount of the sample is weighed. Typically, 1-10 mg for ¹H NMR and 10-50 mg for ¹³C NMR.

- **Dissolution:** The sample is dissolved in approximately 0.5-0.7 mL of **Methanol-d4** in a small vial.
- **Filtration (if necessary):** If any particulate matter is present, the solution is filtered through a small plug of glass wool in a Pasteur pipette directly into the NMR tube.
- **Transfer to NMR Tube:** The clear solution is transferred to a clean, dry 5 mm NMR tube.
- **Capping and Labeling:** The NMR tube is securely capped and labeled with the sample information.



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Caption: General workflow for NMR sample preparation using **Methanol-d4**.

Synthesis of Deuterated Compounds

Methanol-d4 serves as a valuable source of deuterium for the synthesis of isotopically labeled compounds.^[1] These deuterated molecules are of significant interest in drug development as

the substitution of hydrogen with deuterium can alter the metabolic profile of a drug, potentially leading to improved pharmacokinetic properties such as a longer half-life.[1][4]

- **Reaction Setup:** In a three-necked flask, add sodium hydroxide and water.
- **Addition of **Methanol-d4**:** Add **Methanol-d4** to the flask and cool the mixture in an ice-water bath.
- **Addition of p-Toluenesulfonyl Chloride:** A solution of p-toluenesulfonyl chloride in a suitable solvent (e.g., tetrahydrofuran) is added dropwise to the cooled mixture.
- **Reaction:** The reaction is allowed to proceed, typically overnight at room temperature with stirring.
- **Workup:** The reaction mixture is filtered, and the filtrate is extracted with an organic solvent such as ethyl acetate. The organic layer is washed with water and dried over anhydrous sodium sulfate.
- **Isolation of Product:** The solvent is removed under reduced pressure to yield the deuterated methyl p-toluenesulfonate product.

Metabolic Studies

In metabolic studies, isotopically labeled compounds are used as tracers to elucidate metabolic pathways. While methanol itself is metabolized in the body, **Methanol-d4** can be used to trace the fate of the methanol molecule through these pathways.[1] The primary metabolic pathway for methanol involves its oxidation to formaldehyde and then to formic acid.



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Caption: Metabolic pathway of **Methanol-d4** as a tracer.

Conclusion

Methanol-d4 is a cornerstone deuterated solvent and reagent that empowers researchers and scientists in a wide array of applications. Its utility in providing clear NMR spectra is unparalleled, and its role as a deuterium source is critical in the development of next-generation pharmaceuticals. A thorough understanding of its properties and applications, as outlined in this guide, is essential for its effective and safe use in the laboratory.

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- To cite this document: BenchChem. [Methanol-d4: A Comprehensive Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b120146#methanol-d4-cas-number-and-iupac-name>]

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